

An In-depth Technical Guide to D&C Green No. 5 (CI 61570)

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Compound of Interest

Compound Name: Green 5

Cat. No.: B1171522

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Introduction

D&C Green No. 5, designated as CI 61570 in the Colour Index International, is a synthetic dye belonging to the anthraquinone class of compounds. Also known by its chemical name, Alizarin Cyanine Green F, it is widely utilized in the pharmaceutical, cosmetic, and medical device industries for its vibrant green hue and stable chemical properties.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the chemical structure, properties, and common applications of D&C Green No. 5, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

D&C Green No. 5 is a sodium salt of a substituted anthraquinone. The core of its structure is the 9,10-dioxoanthracene moiety, which is responsible for its chromophoric properties. The vibrant green color arises from the specific substitutions on this anthraquinone core.

The IUPAC name for the parent acid of D&C Green No. 5 is 2,2'-[(9,10-dihydro-9,10-dioxo-1,4-anthracenediyl)diimino]bis(5-methyl-benzenesulfonic acid).^[3] The commercial dye is the disodium salt of this acid.

Chemical and Physical Properties

D&C Green No. 5 is a dark blue-green to black powder in its solid form.^[5] It is soluble in water, with a reported solubility of 36 g/L at 20°C, and also soluble in ethanol.^{[5][6]} The compound is

valued for its stability under various conditions, making it a reliable colorant in a range of formulations.

Property	Value	Reference
CI Name	Acid Green 25	[4]
CI Number	61570	[2][4]
CAS Number	4403-90-1	[2][3]
Molecular Formula	C ₂₈ H ₂₀ N ₂ Na ₂ O ₈ S ₂	[2][3][7]
Molecular Weight	622.57 g/mol	[2][3][7][8]
Appearance	Dark blue-green to black powder	[5]
Melting Point	235-238°C	[5]
Solubility in Water	36 g/L (20°C)	[5]
Absorption Maximum (λ _{max}) in Water	639.0 to 643.0 nm	

Experimental Protocols

A common application of D&C Green No. 5 in a research context is as a biological stain. Below is a representative protocol for its use in staining histological sections.

Histological Staining with D&C Green No. 5 (Acid Green 25)

Objective: To stain cytoplasm and connective tissue in formalin-fixed, paraffin-embedded tissue sections.

Materials:

- Deparaffinized and rehydrated tissue sections on glass slides
- D&C Green No. 5 (Acid Green 25) staining solution (0.5% w/v in 1% acetic acid)

- Weigert's iron hematoxylin solution
- Acid alcohol (1% HCl in 70% ethanol)
- Scott's tap water substitute (optional, for bluing)
- Graded ethanol series (70%, 95%, 100%)
- Xylene or other clearing agent
- Mounting medium and coverslips

Procedure:

- Deparaffinization and Rehydration:
 1. Immerse slides in xylene for 2 changes, 5 minutes each.
 2. Transfer slides to 100% ethanol for 2 changes, 3 minutes each.
 3. Transfer slides to 95% ethanol for 2 changes, 3 minutes each.
 4. Transfer slides to 70% ethanol for 3 minutes.
 5. Rinse slides in running tap water.
- Nuclear Staining:
 1. Stain in Weigert's iron hematoxylin for 10 minutes.
 2. Rinse in running tap water for 5 minutes.
 3. Differentiate in acid alcohol for 10-30 seconds.
 4. Rinse in running tap water.
 5. Blue in Scott's tap water substitute for 1-2 minutes or in running tap water for 10 minutes.
 6. Rinse in running tap water.

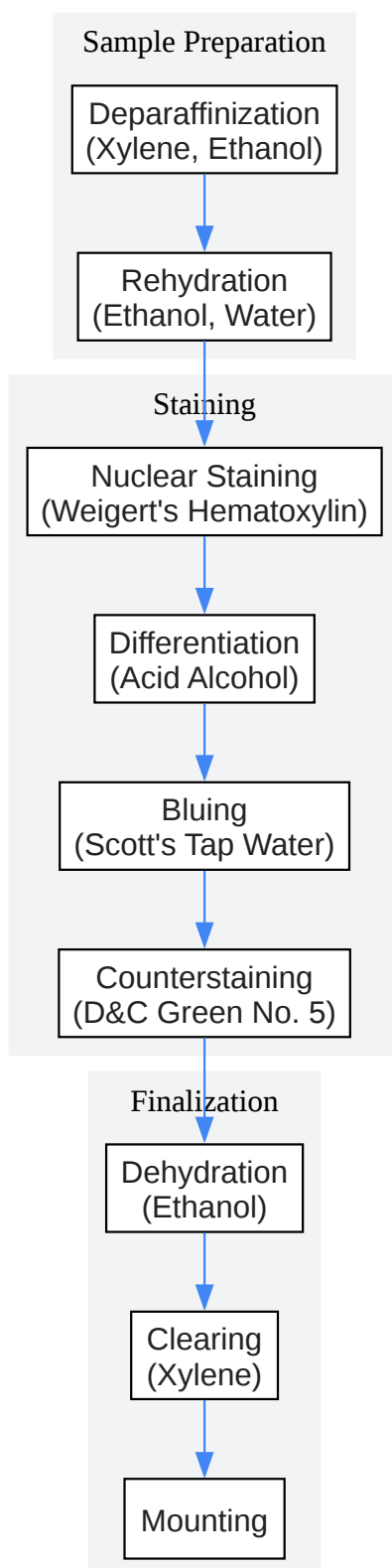
- Counterstaining:
 1. Stain in D&C Green No. 5 solution for 3-5 minutes.
 2. Rinse briefly in 1% acetic acid.
- Dehydration and Mounting:
 1. Dehydrate through 95% ethanol and 2 changes of 100% ethanol, 2 minutes each.
 2. Clear in 2 changes of xylene, 3 minutes each.
 3. Mount with a permanent mounting medium and apply a coverslip.

Results:

- Nuclei: Blue/black
- Cytoplasm, muscle, collagen: Shades of green

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the histological staining protocol described above.



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Caption: Workflow for histological staining using D&C Green No. 5.

Applications in Research and Drug Development

Beyond its use as a general histological stain, D&C Green No. 5 finds application in several areas relevant to drug development:

- **Medical Device Coloration:** It is used to color surgical sutures and other medical devices where biocompatibility is required.
- **Pharmaceutical Formulations:** It serves as a colorant in drug coatings and capsules for identification and aesthetic purposes.
- **In Vitro Assays:** In some instances, it can be used as a counterstain in cell-based assays to visualize cellular morphology.

Safety and Regulation

D&C Green No. 5 is approved for use in drugs and cosmetics by regulatory agencies such as the U.S. Food and Drug Administration (FDA). However, its use is restricted to external applications and certain medical devices. It is considered safe for its approved uses, though high concentrations may cause skin irritation in sensitive individuals.^[1] As with any chemical, it is essential to consult the Safety Data Sheet (SDS) and relevant regulatory guidelines before use.

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